

5-Amino-6-methoxypicolinic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Amino-6-methoxypicolinic acid

Cat. No.: B1403787

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CAS Number: 1256793-40-4

This technical guide provides a comprehensive overview of **5-Amino-6-methoxypicolinic acid**, a substituted picolinic acid of interest to researchers in drug discovery and medicinal chemistry. Due to the limited availability of experimental data for this specific compound, this document presents a combination of available information, predicted data, and established protocols for analogous compounds to serve as a valuable resource for scientists.

Physicochemical and Spectroscopic Data

Precise experimental data for **5-Amino-6-methoxypicolinic acid** is not extensively available in published literature. The following tables summarize key identifiers and predicted physicochemical properties.

Table 1: Compound Identification

| Identifier | Value |
|-------------------|---|
| CAS Number | 1256793-40-4[1] |
| IUPAC Name | 5-amino-6-methoxypyridine-2-carboxylic acid |
| Molecular Formula | C ₇ H ₈ N ₂ O ₃ [1] |
| Molecular Weight | 168.15 g/mol [1] |
| SMILES | <chem>COC1=C(N)C=CC(=N1)C(=O)O</chem> [1] |

Table 2: Predicted Physicochemical Properties

| Property | Predicted Value | Notes |
|---------------|-----------------|--|
| Melting Point | Not available | Data for the related compound 5-Methoxypicolinic acid is 172-174 °C. |
| Boiling Point | Not available | Data for the related compound 5-Methoxypicolinic acid is 312.8°C at 760 mmHg. |
| Solubility | Not available | Picolinic acids are generally soluble in polar organic solvents and sparingly soluble in water. |
| pKa | Not available | The carboxylic acid moiety is expected to have a pKa in the range of 2-4, while the amino group's pKa will be influenced by the pyridine ring. |
| LogP | Not available | The presence of both polar (amino, carboxylic acid) and non-polar (methoxy) groups suggests a moderate LogP value. |

Note: The predicted values are generated from computational models and should be confirmed experimentally.

Synthesis and Characterization

While a specific, validated synthesis protocol for **5-Amino-6-methoxypicolinic acid** is not documented in readily accessible literature, a plausible synthetic route can be devised based on established methods for the synthesis of substituted aminopicolinic acids.

Proposed Experimental Protocol: Synthesis of 5-Amino-6-methoxypicolinic acid

This proposed multi-step synthesis starts from a commercially available substituted pyridine.

Step 1: Nitration of 6-methoxypicolinic acid

- To a stirred solution of 6-methoxypicolinic acid in concentrated sulfuric acid, slowly add fuming nitric acid at 0°C.
- Allow the reaction mixture to warm to room temperature and then heat gently to 50-60°C for several hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture onto crushed ice and neutralize with a suitable base (e.g., sodium hydroxide solution) to precipitate the nitro-substituted product.
- Filter, wash with cold water, and dry the crude 5-nitro-6-methoxypicolinic acid.

Step 2: Reduction of the Nitro Group

- Dissolve the 5-nitro-6-methoxypicolinic acid in a suitable solvent such as ethanol or ethyl acetate.
- Add a catalyst, for example, 10% palladium on carbon.
- Hydrogenate the mixture in a Parr apparatus under a hydrogen atmosphere (typically 40-50 psi) at room temperature.

- Monitor the reaction by TLC until the starting material is consumed.
- Filter the reaction mixture through a pad of Celite to remove the catalyst.
- Evaporate the solvent under reduced pressure to yield the crude **5-Amino-6-methoxypicolinic acid**.
- Purify the product by recrystallization or column chromatography.

Characterization

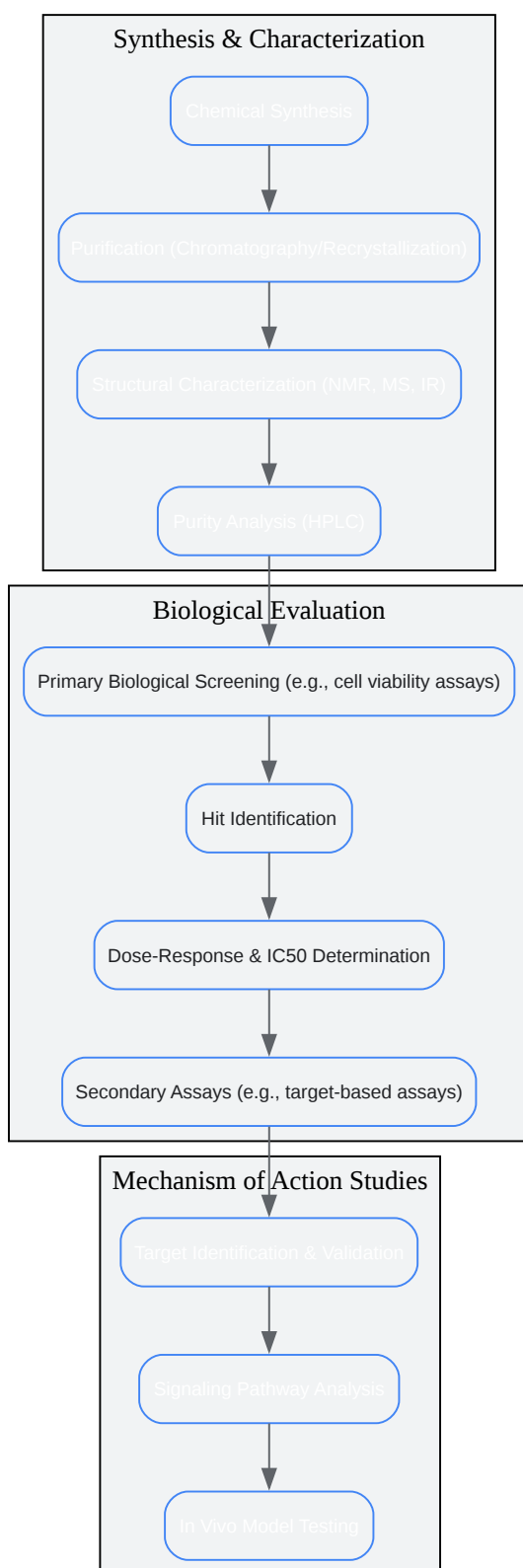
The synthesized compound should be thoroughly characterized to confirm its identity and purity using the following techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Infrared (IR) Spectroscopy: To identify the functional groups present.
- High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound.

Potential Biological Activities and Signaling Pathways

Specific biological activities and associated signaling pathways for **5-Amino-6-methoxypicolinic acid** have not been reported. However, based on the activities of structurally related compounds, some potential areas of interest for biological screening can be proposed. Picolinic acid derivatives and other substituted aminopyridines have been investigated for a range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.

The workflow for investigating a novel compound like **5-Amino-6-methoxypicolinic acid** would typically follow a path from synthesis and characterization to biological screening and mechanism of action studies.

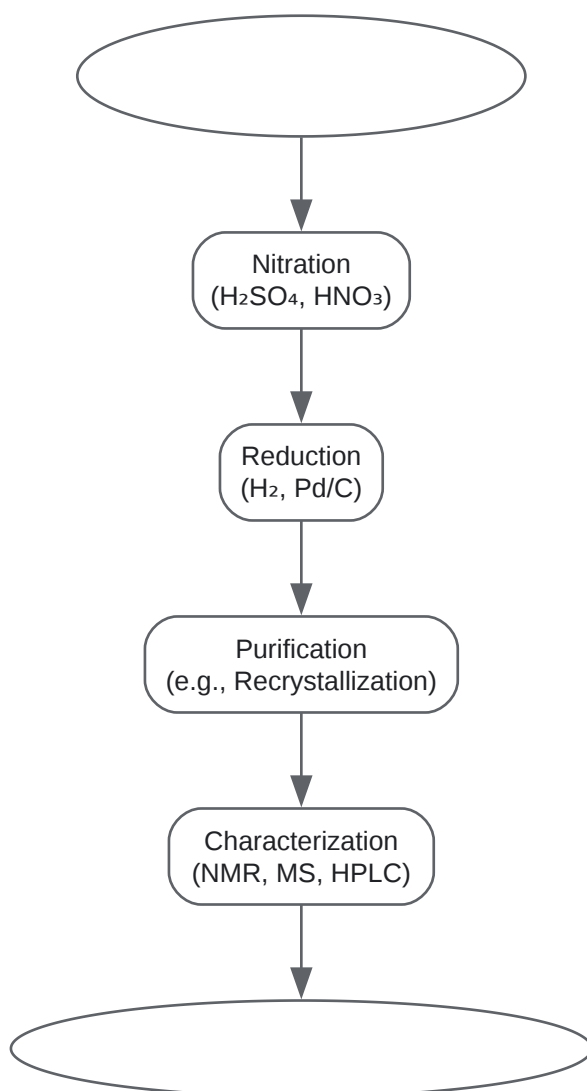


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General workflow for the development of a novel chemical entity.

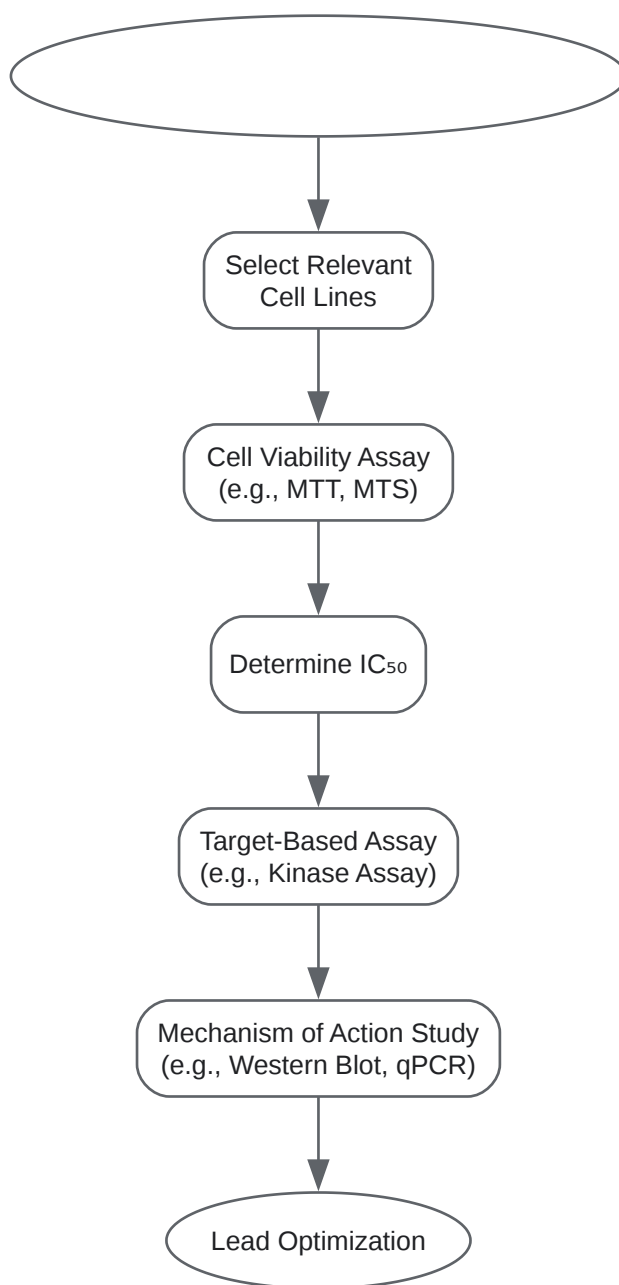
Experimental Workflows

The following diagrams illustrate generalized workflows for the synthesis and biological screening of a novel compound such as **5-Amino-6-methoxypicolinic acid**.



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Proposed synthesis workflow for **5-Amino-6-methoxypicolinic acid**.



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Workflow for in vitro biological screening of a novel compound.

Conclusion

5-Amino-6-methoxypicolinic acid represents a novel chemical entity with potential for further investigation in the fields of medicinal chemistry and drug discovery. While specific experimental data is currently limited, this technical guide provides a foundational resource for researchers by outlining predicted properties, a plausible synthetic route, and general

workflows for characterization and biological evaluation. Further experimental work is necessary to fully elucidate the chemical and biological properties of this compound.

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References

- 1. 5-Amino-6-methoxypyridine-2-carboxylic acid | 1256793-40-4 | GAC79340 [biosynth.com]
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